

# Clarification Regarding Your Request for "P1788"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: P1788

Cat. No.: B11929714

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Subject: In-depth Technical Guide on the Biological Activity and Function of **P1788**

Thank you for your detailed request for a technical guide on the biological activity and function of "**P1788**." After a comprehensive search for this term in scientific and biomedical databases, it has been determined that "**P1788**" does not correspond to a recognized biological molecule, protein, drug, or any other substance within the life sciences domain.

The identifier "**P1788**" is consistently associated with a diagnostic trouble code (DTC) in the automotive field, specifically related to the A/T (Automatic Transmission) Control Relay System in certain vehicles, such as the Mitsubishi Pajero.<sup>[1][2]</sup> When this code is set, it indicates a malfunction in the transmission control system, which can result in the transmission being held in a specific gear as a fail-safe measure.<sup>[1]</sup>

Given that "**P1788**" is a technical identifier for a vehicle malfunction and not a biological entity, it is not possible to provide the requested in-depth technical guide on its biological activity, molecular function, or associated signaling pathways. There is no scientific literature or data available on "**P1788**" in a biological context.

Therefore, the core requirements of your request, including:

- Summarization of quantitative biological data
- Detailed experimental protocols

- Diagrams of signaling pathways or experimental workflows

cannot be fulfilled.

We recommend verifying the identifier of the biological substance you are interested in. It is possible that "P1788" may be an internal project code, a catalog number from a specific supplier that is not publicly indexed, or a typographical error. Once the correct identifier for the biological molecule of interest is provided, we will be pleased to assist you in generating the comprehensive technical guide you have outlined.

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## References

- 1. mmc-manuals.ru [mmc-manuals.ru]
- 2. m.youtube.com [m.youtube.com]
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